

# Thermochemical Data of Dioxohydrazine (cis-isomer)

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## Compound Focus: Dioxohydrazine

CAS No.: 16824-89-8

Cat. No.: S620775

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The table below summarizes key thermochemical data from the Active Thermochemical Tables (ATcT), which provides highly accurate values derived from a broad network of thermochemical measurements [1].

| Property  | Value        | Uncertainty   | Units  | Condition |
|---|--------------|---------------|--------|-----------|
| Standard Enthalpy of Formation ( $\Delta_f H^\circ$ ) | 171.13       | $\pm 0.14$    | kJ/mol | 298.15 K  |
| Standard Enthalpy of Formation ( $\Delta_f H^\circ$ ) | 172.89       | $\pm 0.14$    | kJ/mol | 0 K       |
| Molecular Mass  | 60.01228     | $\pm 0.00062$ | g/mol  | -         |
| CAS RN  | 16824-89-8*2 |               |        |           |

## How to Locate the Missing Structural Data

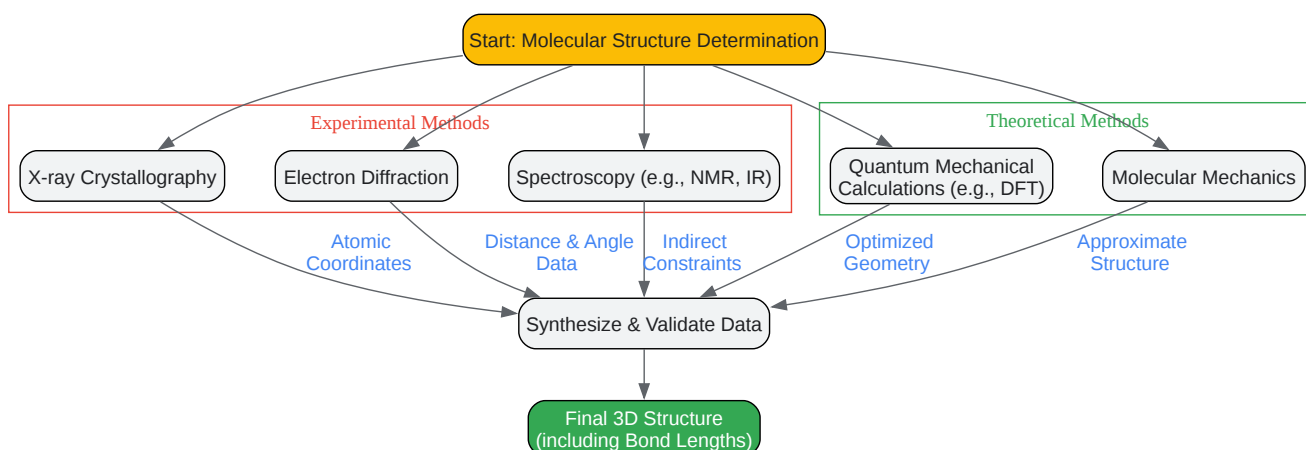
Although the precise bond lengths were not in the search results, here are practical steps you can take to find this structural information.

- **Consult Specialized Databases:** Search for **dioxohydrazine** in **crystallographic and structural databases** like the Cambridge Structural Database (CSD) or specific computational chemistry databases that archive results from quantum mechanical calculations.

- **Perform Computational Chemistry Calculations:** You can determine the bond lengths directly by performing your own quantum chemical calculations (e.g., using Density Functional Theory, or DFT). This approach would provide not only the equilibrium bond lengths but also detailed information about the electronic structure [2].
- **Review Foundational Literature:** The ATcT data references several key experimental studies, such as Callear (1970), Dingle (1975), and Kley (1973), which may contain or imply structural parameters in their original publications [1].

## Experimental Workflow for Structure Determination

The following diagram outlines a general experimental workflow for determining molecular structure, which is relevant for obtaining data like bond lengths. This synthesizes methodologies from the search results [3] [4].



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*A generalized workflow for determining molecular structure, integrating experimental and computational approaches.*

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## References

1. Enthalpy of Formation Dioxohydrazine [atct.anl.gov]
2. of element–deuterium Determination in Zintl phase... bond lengths [pubs.rsc.org]
3. The Chemistry of Bond : A Deep Dive Length [numberanalytics.com]
4. of NMR in cold-shock protein A and an analysis of... hydrogen bonding [pmc.ncbi.nlm.nih.gov]

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